Technical Comparison Guide: IR Spectroscopy of Butyl Quinoline-4-carboxylate

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Compound of Interest

Compound Name:	*Butyl 2-butoxyquinoline-4-carboxylate*
CAS No.:	*107779-36-2*
Cat. No.:	*B3210743*

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Executive Summary

Product Focus: Butyl Quinoline-4-carboxylate (BQC) Primary Application: Structural verification and purity assessment via Infrared (IR) Spectroscopy.[1][2] Target Spectral Feature: Carbonyl (C=O) Stretching Vibration.[1][3][4]

This guide provides a technical analysis of the infrared spectral performance of butyl quinoline-4-carboxylate. Unlike generic spectral databases, this document focuses on the comparative diagnostics required for drug development and synthesis monitoring. It specifically addresses how to distinguish the BQC carbonyl stretch from its synthetic precursors (quinoline-4-carboxylic acid) and homologous impurities (methyl/ethyl esters).

Molecular Context & Spectral Mechanics

The infrared "fingerprint" of butyl quinoline-4-carboxylate is governed by the electronic environment of the ester functionality attached to the C4 position of the quinoline ring.

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The Conjugation-Induction Balance

The position of the carbonyl stretch (

) is a vector sum of two opposing electronic effects:

- Resonance (Conjugation): The

  -system of the quinoline ring conjugates with the carbonyl group. This delocalization reduces the double-bond character of the C=O bond, lowering its force constant and shifting the absorption to a lower wavenumber (red shift) compared to non-conjugated aliphatic esters.

- Inductive Effect (-I): The nitrogen atom in the quinoline ring and the ester oxygen are electronegative, pulling electron density through the

  -framework. This strengthens the C=O bond, causing a blue shift.

Net Result: In BQC, resonance dominates, placing the C=O stretch in the 1715–1730 cm^{-1} range, distinct from saturated aliphatic esters (typically 1735–1750 cm^{-1}).

Diagram: Electronic Influences on C=O[5] Frequency

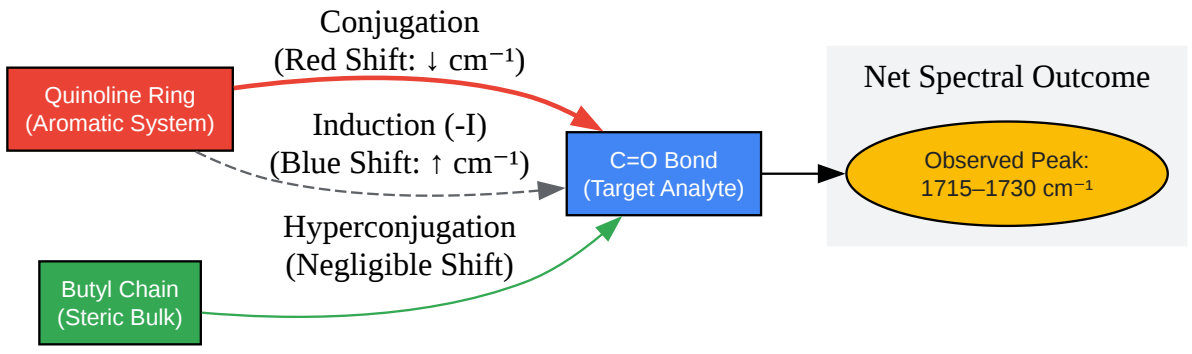

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Figure 1: Mechanistic drivers shifting the carbonyl stretching frequency in butyl quinoline-4-carboxylate.

Comparative Performance Analysis

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To validate BQC, researchers must distinguish it from potential contaminants. The table below contrasts the BQC spectral profile with its most common alternatives.

Table 1: Spectral Differentiation Matrix[6]

Analyte	Functional Group	C=O Stretch (cm^{-1})	Key Differentiating Features
Butyl Quinoline-4-carboxylate (Product)	Conjugated Ester	1720 ± 5	Strong C-H stretches (2850–2960 cm^{-1}) due to butyl chain. Distinct C-O-C stretch ~1270 cm^{-1}.
Methyl Quinoline-4-carboxylate	Conjugated Ester	1720 ± 5	Indistinguishable C=O position. Weaker aliphatic C-H region. Methyl rock band ~1380 cm^{-1}.
Quinoline-4-carboxylic Acid	Carboxylic Acid	1680–1710	Broad O-H stretch (2500–3300 cm^{-1}). C=O often split or lower due to dimerization.
Ethyl Acetate (Solvent Residue)	Aliphatic Ester	1740–1750	Significantly higher C=O frequency (lack of conjugation).

Detailed Comparison

Scenario A: Distinguishing Product from Starting Material (Acid vs. Ester)

This is the most critical purity check.

- The Problem: Both the product and the starting material (quinoline-4-carboxylic acid) possess a carbonyl group.

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- The Solution: Focus on the O-H region and the C=O shift.[2][5][6][7]
  - Acid: Displays a massive, broad "hump" centered around 3000 cm^{-1} (O-H stretch) that obscures C-H peaks.[1] The C=O peak is often broader and shifted to ~1700 cm^{-1} due to hydrogen-bonded dimerization.
  - Butyl Ester (BQC): Shows a clean baseline above 3100 cm^{-1}. The C=O peak is sharp and distinct at ~1720 cm^{-1}.

Scenario B: Distinguishing Butyl vs. Methyl Ester

- The Problem: Electronic environments are nearly identical; C=O peaks overlap perfectly.
- The Solution: Analyze the Aliphatic C-H Stretching Region (2800–3000 cm^{-1}).
  - Methyl Ester: Minimal aliphatic C-H intensity (only 3 protons).
  - Butyl Ester: Significant increase in integrated intensity of C-H bands (9 protons). The presence of a methylene (-CH_2-) scissoring mode ~1460 cm^{-1} is also more pronounced in the butyl derivative.

Experimental Protocol: High-Fidelity Acquisition

To resolve the conjugated ester peak from potential solvent noise or moisture interference, follow this self-validating protocol.

Method: Attenuated Total Reflectance (ATR-FTIR)

Preferred for speed and reproducibility.

- Crystal Cleaning: Clean the ZnSe or Diamond crystal with isopropanol. Validation: Run a background scan; ensure no peaks exist >1% absorbance.
- Sample Deposition:
  - Solid: Place ~5 mg of BQC powder on the crystal. Apply high pressure using the anvil to ensure intimate contact.
  - Oil: If BQC is an oil (often crude), apply a thin film.

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- Acquisition Parameters:
  - Resolution: 4 cm^{-1} (Standard) or 2 cm^{-1} (High Res).
  - Scans: Minimum 16 scans to improve Signal-to-Noise (S/N) ratio.
  - Range: 4000–600 cm^{-1}.
- Post-Processing: Apply baseline correction if the baseline drifts due to scattering.

Method: KBr Pellet (Transmission)

Preferred for publication-quality spectra with sharpest resolution.

- Grinding: Mix 2 mg BQC with 200 mg dry KBr (spectroscopic grade). Grind in an agate mortar until a fine, uniform powder is formed. Causality: Coarse particles cause light scattering (Christiansen effect), distorting the baseline.
- Pressing: Press at 10 tons for 2 minutes to form a transparent disc.
- Measurement: Record spectrum against a blank air background.

Workflow Diagram: Purity Decision Tree

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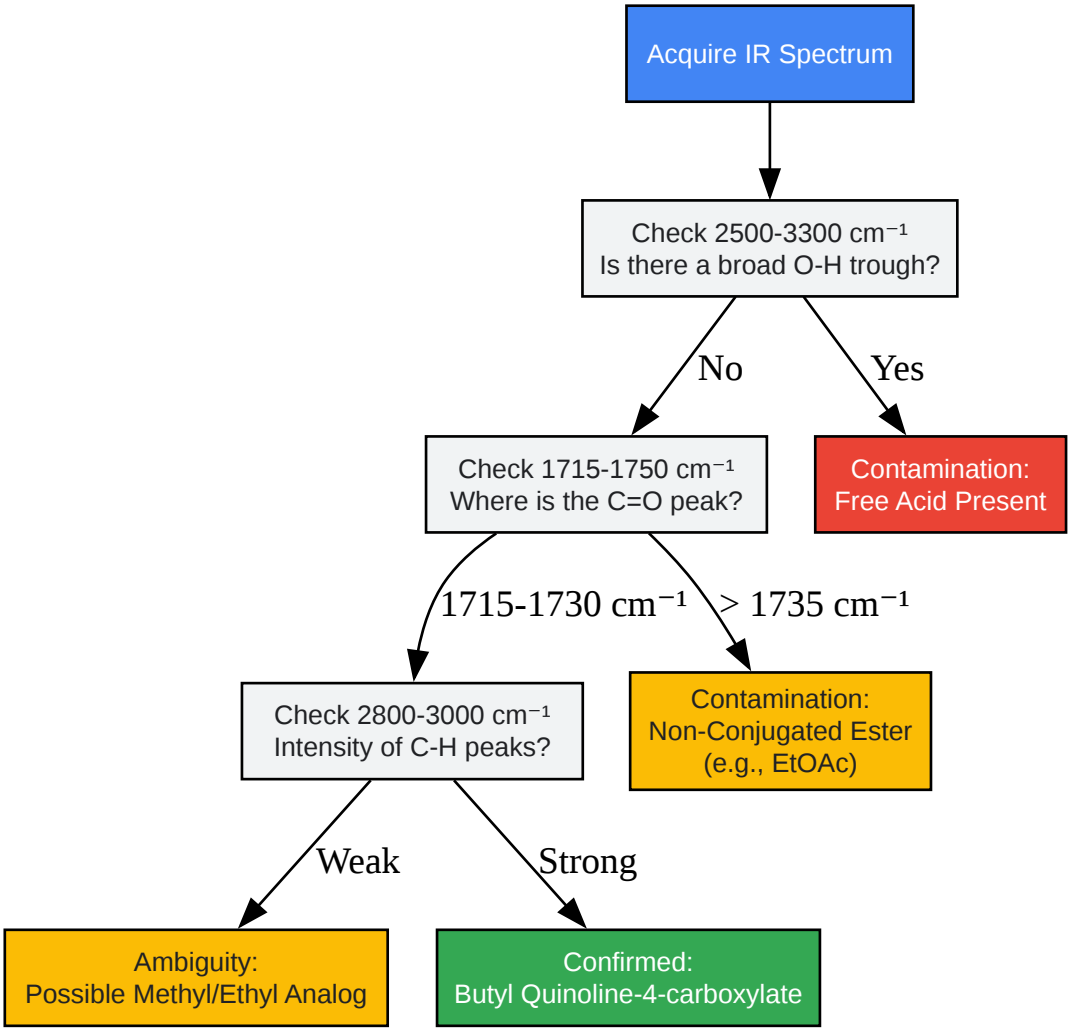

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Figure 2: Logical workflow for spectral validation of BQC.

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